

# Critical micelle concentration of Einecs 300-803-9 in aqueous solution

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Einecs 300-803-9	
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An In-depth Technical Guide on the Critical Micelle Concentration of Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs., compds. with triethanolamine (**EINECS 300-803-9**) in Aqueous Solution

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of the critical micelle concentration (CMC) of the anionic surfactant identified by EINECS number 300-803-9. The chemical name for this substance is Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs., compds. with triethanolamine. This compound belongs to the family of linear alkylbenzene sulfonates (LAS), which are widely used as surfactants in various industrial and commercial applications due to their excellent detergent and emulsifying properties.

The critical micelle concentration is a fundamental parameter that characterizes the self-assembly of surfactant molecules in a solution. It is the concentration at which individual surfactant molecules (monomers) begin to aggregate to form micelles. Below the CMC, surfactant molecules exist predominantly as monomers. Above the CMC, additional surfactant molecules primarily form micelles. This phenomenon leads to significant changes in the physicochemical properties of the solution, such as surface tension, conductivity, and solubilization capacity. Understanding the CMC is crucial for optimizing formulations in drug delivery, cleaning applications, and various other fields where interfacial phenomena play a key role.



## **Quantitative Data on Critical Micelle Concentration**

Direct experimental data for the critical micelle concentration (CMC) of the specific substance, Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs., compds. with triethanolamine (**EINECS 300-803-9**), is not readily available in the peer-reviewed scientific literature. However, data for structurally analogous compounds, specifically linear alkylbenzene sulfonates neutralized with triethanolamine (LAS-TEA), provide a reliable estimate.

Compound	CAS Number	CMC Value	Method	Reference
Linear Alkylbenzene Sulfonate, Triethanolamine salt	Not specified	1.56 mmol/L	Not specified	[1]
MARLOPON AT 50 (52% active LAS-TEA)	Not specified	650 mg/L	Not specified	[2]

Note: The CMC value for MARLOPON AT 50 should be interpreted with caution as it represents a commercial mixture with 52% active ingredient, and the presence of other components could influence the CMC. The value for the pure LAS-TEA is likely the more representative figure for the pure compound. The influence of the counterion on the CMC of linear alkylbenzene sulfonates has been a subject of study, with research indicating that the nature of the counterion can affect micellization behavior[1][3].

## **Experimental Protocols for CMC Determination**

The determination of the critical micelle concentration is typically achieved by monitoring a physical property of the surfactant solution as a function of its concentration. A distinct change or break in the plotted data indicates the onset of micelle formation. The two most common and reliable methods for anionic surfactants like linear alkylbenzene sulfonates are surface tensiometry and conductometry.

### **Surface Tension Method**



Principle: The surface tension of a surfactant solution decreases as the concentration of the surfactant increases because the surfactant molecules adsorb at the air-water interface. Once the surface is saturated with monomers, the surface tension remains relatively constant with further increases in concentration, as any additional surfactant molecules form micelles in the bulk of the solution. The CMC is the concentration at which this transition occurs.

#### **Detailed Methodology:**

- Preparation of Stock Solution: A concentrated stock solution of the surfactant in deionized water is prepared by accurately weighing the surfactant and dissolving it in a known volume of water.
- Preparation of Dilutions: A series of dilutions are prepared from the stock solution to cover a concentration range both below and above the expected CMC.
- Surface Tension Measurement: The surface tension of each dilution is measured using a tensiometer (e.g., a Du Noüy ring or Wilhelmy plate tensiometer) at a constant temperature.
- Data Analysis: The surface tension values are plotted against the logarithm of the surfactant concentration. The resulting plot will show two linear regions. The intersection of the two lines, extrapolated from the regions below and above the CMC, gives the critical micelle concentration[4][5][6].

## **Conductivity Method**

Principle: For ionic surfactants, the electrical conductivity of the solution changes with concentration. Below the CMC, the conductivity increases linearly with the concentration of the charged surfactant monomers. Above the CMC, the rate of increase in conductivity with concentration decreases. This is because the newly formed micelles have a lower mobility than the individual ions, and they also bind some of the counterions, reducing the total number of effective charge carriers. The break in the conductivity versus concentration plot corresponds to the CMC.

#### **Detailed Methodology:**

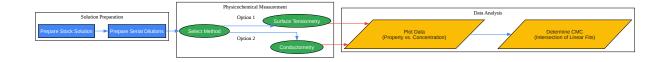
• Preparation of Stock Solution: As with the surface tension method, a concentrated stock solution of the ionic surfactant in deionized water is prepared.



- Preparation of Dilutions: A series of dilutions are prepared from the stock solution.
- Conductivity Measurement: The electrical conductivity of each dilution is measured using a calibrated conductivity meter at a constant temperature.
- Data Analysis: The specific conductivity is plotted against the surfactant concentration. The plot will exhibit two linear portions with different slopes. The point of intersection of these two lines is the critical micelle concentration[4].

## **Visualization of Experimental Workflow**

The following diagram illustrates the general workflow for determining the critical micelle concentration of a surfactant using either the surface tension or conductivity method.

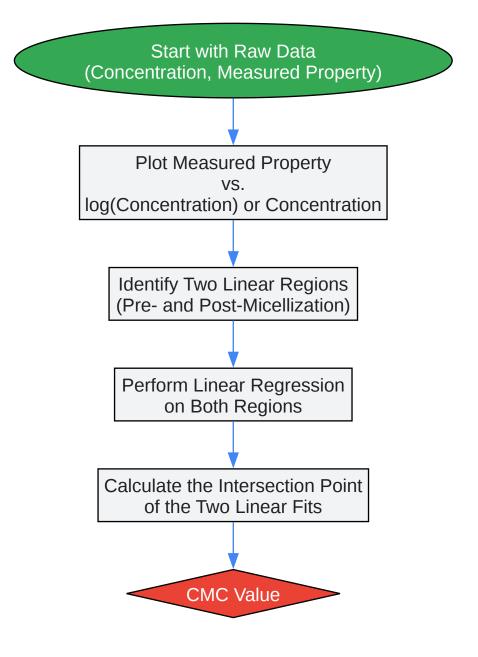


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General workflow for CMC determination.

The logical flow for data analysis in CMC determination is depicted in the following diagram.





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Data analysis pathway for CMC determination.

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